

In-Depth Technical Guide to the Physico-Chemical Properties of Erbon Formulations

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Compound of Interest

Compound Name: Erbon

Cat. No.: B091682

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Introduction

Erbon, with the chemical name 2-(2,4,5-trichlorophenoxy)ethyl 2,2-dichloropropanoate, is a non-selective, translocatable phenoxy herbicide.[1] Formerly marketed under trade names such as "Baron" and "Novege," it was utilized for the control of a broad spectrum of both grassy and broad-leaved weeds in non-crop areas.[1] Its dual-action herbicidal activity stems from its molecular structure, which, upon hydrolysis, yields fragments toxic to both types of vegetation. [1] The 2,4,5-trichlorophenoxy)ethanol portion is effective against broad-leaved plants, while the 2,2-dichloropropionic acid (dalapon) component targets grasses.[1] Although its commercial production has been discontinued, the study of its physico-chemical properties remains pertinent for environmental fate analysis, toxicological research, and the development of modern herbicide formulations.[1]

Physico-Chemical Properties of Erbon

The following table summarizes the key physico-chemical properties of **Erbon**. These parameters are crucial for understanding its environmental behavior, including its persistence, potential for bioaccumulation, and transport in soil and water.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₉ Cl ₅ O ₃	[2]
Molecular Weight	366.45 g/mol	[2]
Physical State	White solid (pure); Dark brown solid (technical grade)	[1]
Melting Point	49-50 °C	[3]
Boiling Point	161-164 °C at 0.5 mmHg	[3]
Density	1.55 g/cm ³ at 50°C (d450)	[2][3]
Vapor Pressure	5.49 x 10 ⁻⁶ mmHg	[1]
Solubility	Insoluble in water; Soluble in acetone, alcohol, kerosene, and xylene.	[1][3]
Decomposition	Decomposes at high temperatures, emitting toxic fumes of chlorides.	[3]
Octanol-Water Partition Coefficient (Log Kow)	Data not available.	

Experimental Protocols

Determination of Erbon in Herbicide Formulations by Gas-Liquid Chromatography (GLC)

A simple and rapid gas-liquid chromatographic method has been described for the determination of **Erbon** in herbicide formulations.[4] This method utilizes a flame ionization detector (FID) and provides a direct measurement of the active ingredient.[4]

Methodology:

- Sample Preparation: A known weight of the **Erbon** formulation is dissolved in chloroform.

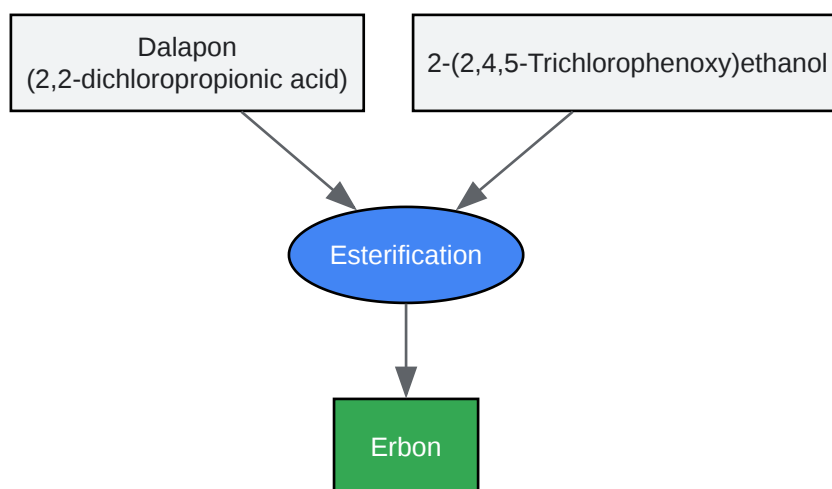
- Internal Standard: Kepone is added to the sample solution as an internal standard. The use of an internal standard corrects for variations in injection volume and detector response.
- Chromatographic System:
 - Column: A column packed with 5% silicone UCW 98 on Chromosorb W (HP) is used for separation.^[4]
 - Detector: A Flame Ionization Detector (FID) is employed for the detection of **Erbon** and the internal standard.
- Analysis: The prepared sample solution is directly injected into the gas chromatograph.
- Quantitation: The peak height ratios of **Erbon** to the internal standard (Kepone) are used for quantitative analysis. This ratio is compared to that of a standard solution of known concentration to determine the amount of **Erbon** in the formulation.^[4]

This GLC procedure offers a more direct and specific determination of **Erbon** compared to older titrimetric and total chloride methods.^[4]

Visualizations

Manufacturing Process of Erbon

The synthesis of **Erbon** is achieved through the esterification of dalapon (2,2-dichloropropionic acid) with 2-(2,4,5-trichlorophenoxy)ethanol.^[1]

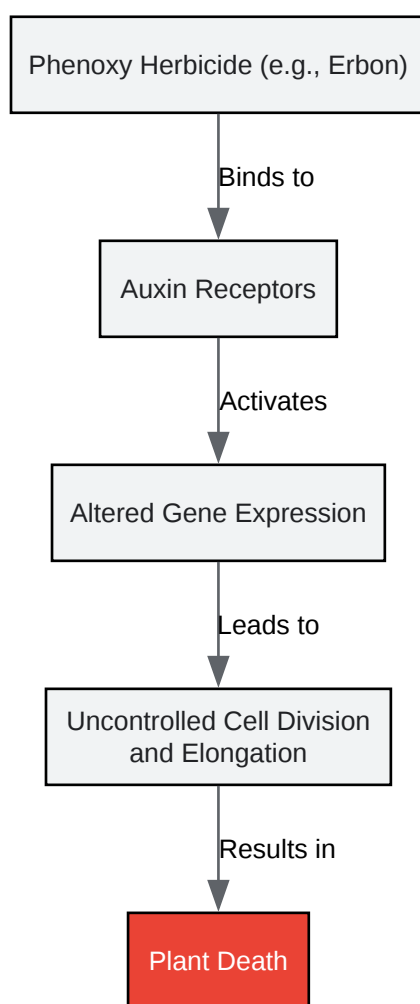


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Caption: Synthesis of **Erbon** via esterification.

Generalized Signaling Pathway for Phenoxy Herbicides

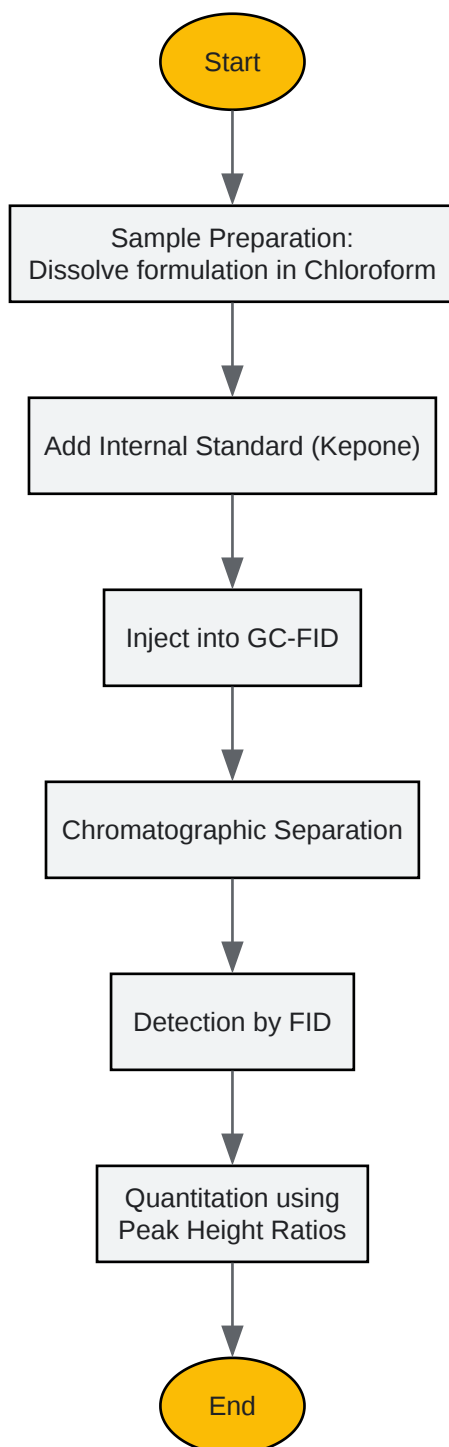
Erbon belongs to the phenoxy herbicide family, which act as synthetic auxins.[5][6] These herbicides mimic the natural plant growth hormone auxin, leading to uncontrolled and disorganized plant growth, ultimately causing the plant's death.[5]

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Caption: Generalized mode of action of phenoxy herbicides.

Experimental Workflow for Erbon Analysis

The following diagram illustrates a typical workflow for the quantitative analysis of **Erbon** in a herbicide formulation using the gas-liquid chromatography method described.



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Caption: Workflow for GLC analysis of **Erbon**.

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